

# Benzyl N-(2-hydroxyethyl)carbamate molecular weight and formula

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## Compound of Interest

Compound Name: *Benzyl N-(2-hydroxyethyl)carbamate*

Cat. No.: *B104591*

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## An In-depth Guide to **Benzyl N-(2-hydroxyethyl)carbamate**

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This document provides core technical data on **Benzyl N-(2-hydroxyethyl)carbamate**, a compound of interest in various synthetic applications.

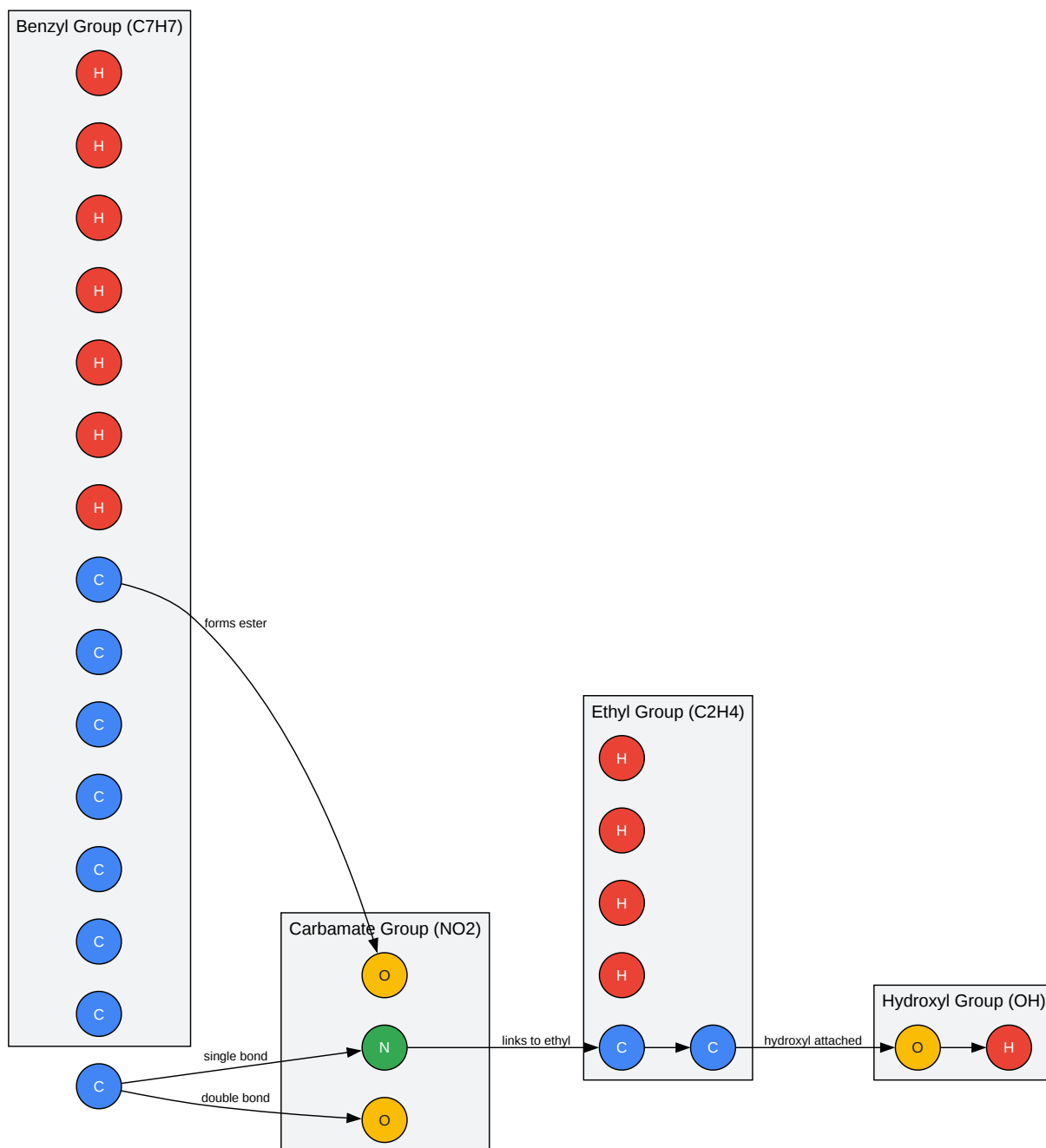
## Molecular Data

The fundamental chemical properties of **Benzyl N-(2-hydroxyethyl)carbamate** are summarized below.

Property	Value	Citations
Molecular Formula	C10H13NO3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	195.22 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
Alternate Molecular Weight	195.21 g/mol	<a href="#">[1]</a>
CAS Number	77987-49-6	<a href="#">[3]</a> <a href="#">[4]</a>

## Structural Information

The molecular formula indicates the elemental composition of **Benzyl N-(2-hydroxyethyl)carbamate**. A diagram illustrating the constituent atoms is provided below.



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Elemental composition of **Benzyl N-(2-hydroxyethyl)carbamate**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **Benzyl N-(2-hydroxyethyl)carbamate** are not available in the provided search results. For specific methodologies, researchers should consult peer-reviewed chemical synthesis literature and established laboratory procedure databases.

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## References

- 1. benzyl N-(2-hydroxyethyl)carbamate | C<sub>10</sub>H<sub>13</sub>NO<sub>3</sub> | CID 280458 - PubChem [pubchem.ncbi.nlm.nih.gov]
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